

Personal protective equipment for handling BP Fluor 430 NHS ester

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Compound of Interest

Compound Name: BP Fluor 430 NHS ester

Cat. No.: B15556924 Get Quote

Essential Safety and Handling Guide for BP Fluor 430 NHS Ester

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **BP Fluor 430 NHS ester**. Adherence to these protocols is essential for ensuring personal safety and maintaining experimental integrity. While a specific Safety Data Sheet (SDS) for **BP Fluor 430 NHS ester** was not found, the following guidelines are based on best practices for handling similar fluorescent dyes and N-hydroxysuccinimide (NHS) esters, which are known to be reactive and potentially hazardous.

Compound Overview: **BP Fluor 430 NHS Ester** is a water-soluble, green-fluorescent dye designed for labeling primary amines in proteins, amine-modified oligonucleotides, and other molecules.[1][2][3] Its reactivity and fluorescent properties make it a valuable tool in various applications, including flow cytometry and microscopy.[1][4] However, due to its reactive NHS ester group, it requires careful handling to prevent exposure and ensure chemical stability.

Quantitative Data and Physical Properties



Property	Value	Source
Molecular Formula	C26H27F3N2O9S	[1][2]
Molecular Weight	~600.6 g/mol	[1][2]
Excitation Maximum	430 nm	[1][5]
Emission Maximum	539 nm	[1][5]
Solubility	Water, DMSO, DMF	[1][5]
Storage Condition	-20°C	[1][2][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent inhalation, ingestion, or contact with skin and eyes. The following equipment should be worn at all times when handling **BP Fluor 430 NHS ester**.[6]



PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable. Double-gloving is strongly recommended.[6][7] Change gloves frequently or immediately if contaminated.[6]
Body Protection	Laboratory coat or gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required to protect against splashes.[6]
Eye & Face Protection	Safety goggles or face shield	Use safety goggles with side shields to protect from splashes.[7] A face shield should be worn in conjunction with goggles for maximum protection.[6]
Respiratory Protection	N95 or N100 respirator	Essential when handling the powder form to prevent inhalation of dust or aerosols. [6][7][8] All work with the solid or concentrated solutions should be performed in a certified chemical fume hood. [7]
Foot Protection	Closed-toe shoes	Required to prevent injuries from spills or falling objects.[6]

Operational Plan: Step-by-Step Handling Protocol

Proper handling is critical for both user safety and maintaining the integrity of this moisture-sensitive compound.[8][9]

Preparation and Reconstitution





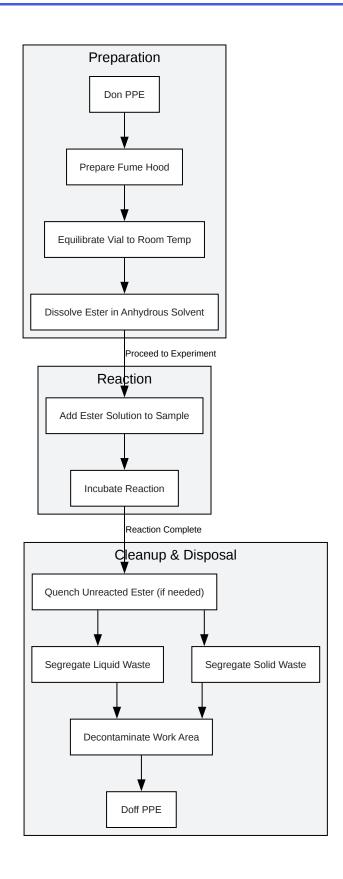


- Work Area Preparation: Conduct all work in a well-ventilated chemical fume hood.[6] Ensure an eyewash station and safety shower are readily accessible.[6] Cover the work surface with disposable plastic-backed absorbent paper.[10]
- Equilibration: Before opening, allow the vial of **BP Fluor 430 NHS ester** to warm to room temperature. This prevents atmospheric moisture from condensing inside the vial, which can hydrolyze and inactivate the NHS ester.[8][9]
- Reagent Preparation: Immediately before use, dissolve the required amount of the ester in a
 dry, water-miscible organic solvent such as dimethylsulfoxide (DMSO) or dimethylformamide
 (DMF).[8][9] Do not prepare stock solutions for long-term storage unless specified by the
 manufacturer.[9]
- Buffer Selection: Avoid using buffers that contain primary amines, such as Tris or glycine, as they will react with and quench the NHS ester.[9]

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **BP** Fluor 430 NHS ester.





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Workflow for Safe Handling of **BP Fluor 430 NHS Ester**.



Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. Fluorescent dyes and their reagents should not be discharged into sewers or waterways.[11]

Waste Segregation and Collection

- Unused or Expired Product: The original vial containing solid, unused product should be securely closed and placed in a designated container for hazardous solid chemical waste.
 [12]
- Concentrated Stock Solutions (in DMSO/DMF): Collect all concentrated organic solutions in a sealed, clearly labeled container for hazardous organic waste. Never pour these solutions down the drain.[9][12]
- Aqueous Solutions: Aqueous waste from labeling reactions should be treated to hydrolyze
 any remaining reactive NHS ester. This can be achieved by allowing the solution to stand at
 room temperature for several hours.[12] Afterwards, collect it in a designated container for
 aqueous hazardous waste.
- Contaminated Solid Waste: All materials that have come into contact with the chemical, including pipette tips, microfuge tubes, gloves, and absorbent paper, must be collected as solid hazardous waste.[12]

Labeling and Storage

- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name ("BP Fluor 430 NHS ester").[11][12] If it is a mixture, indicate all components.
- Storage: Store waste containers in a designated, secure satellite accumulation area with secondary containment. Keep containers closed except when adding waste.[11]

Final Disposal

Arrange for the collection and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste collector.



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